

Application Notes and Protocols: Investigating LTB4 Function in Animal Models of Inflammation

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Compound of Interest

Compound Name: *Leukotriene B4*

Cat. No.: *B1674828*

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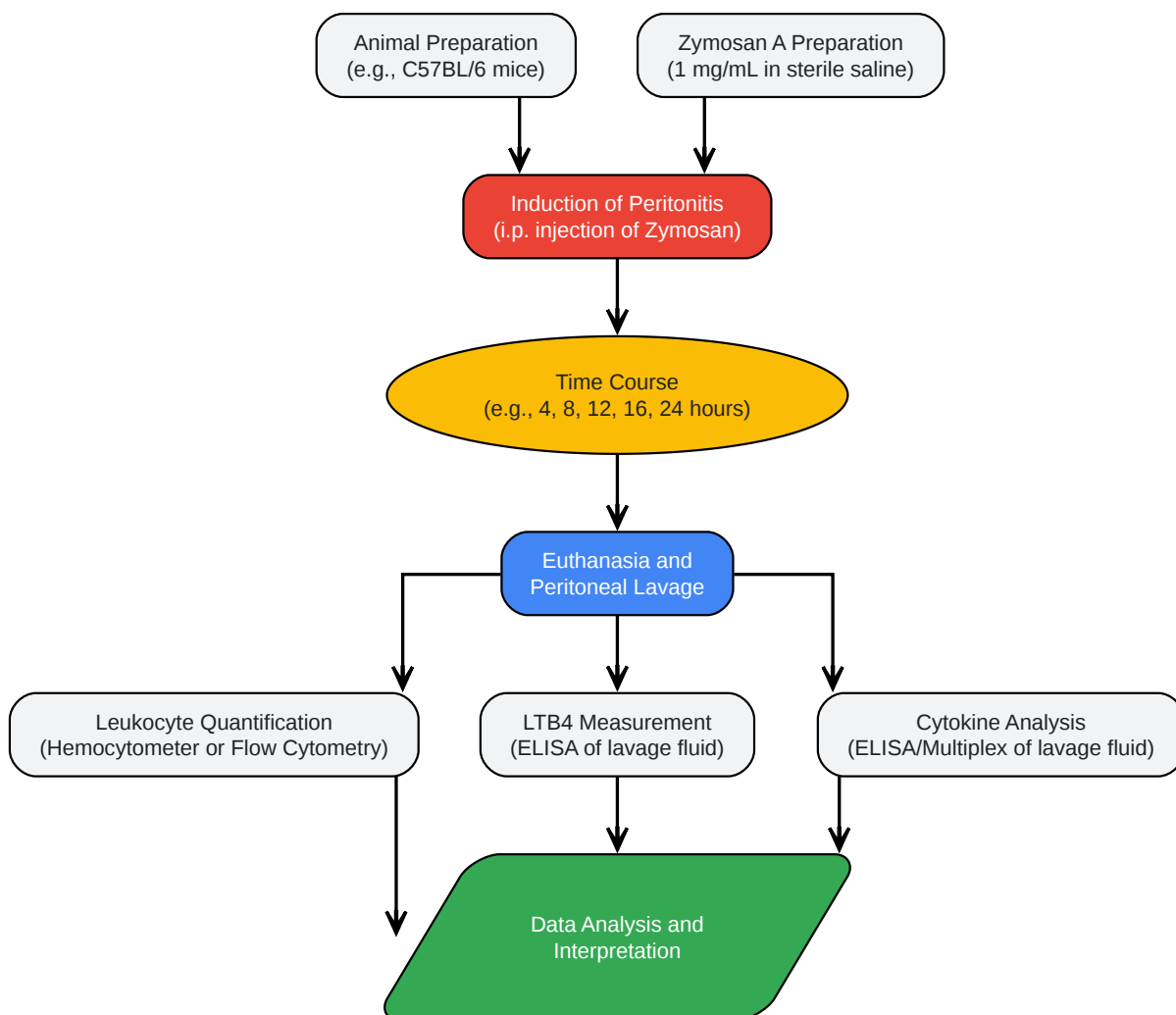
For Researchers, Scientists, and Drug Development Professionals

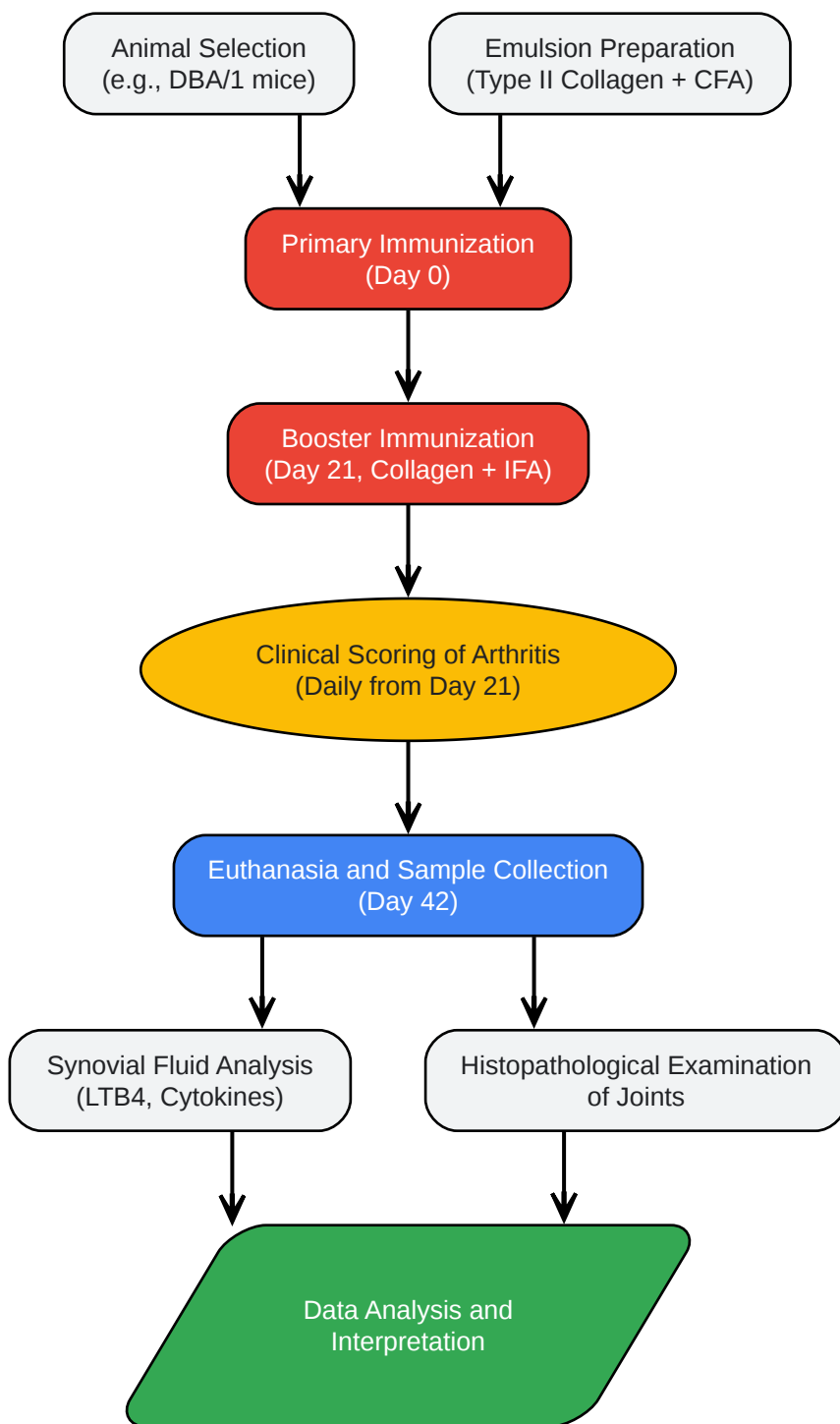
These application notes provide detailed protocols for three commonly used animal models of inflammation to study the function of **Leukotriene B4** (LTB4), a potent lipid mediator in the inflammatory response. The provided methodologies, data presentation, and visual diagrams are intended to guide researchers in designing and executing experiments to investigate the role of LTB4 in various inflammatory diseases and to evaluate the efficacy of novel therapeutics targeting the LTB4 pathway.

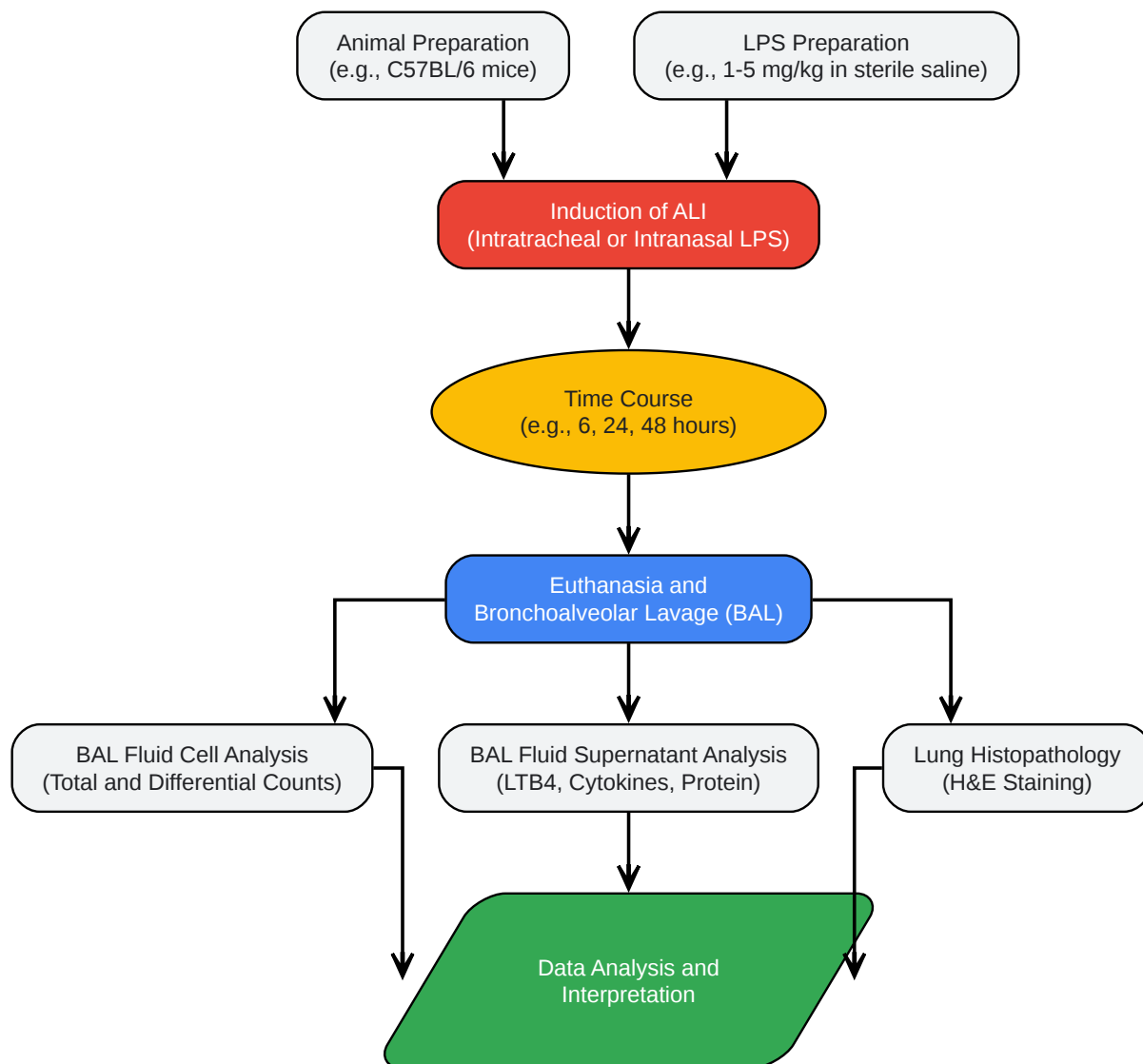
LTB4 Signaling Pathway

Leukotriene B4 is a powerful chemoattractant for neutrophils and other immune cells, playing a crucial role in the initiation and amplification of the inflammatory cascade.^{[1][2]} It is synthesized from arachidonic acid via the 5-lipoxygenase (5-LO) pathway and exerts its biological effects primarily through its high-affinity G protein-coupled receptor, BLT1.^[1] Activation of BLT1 triggers a cascade of intracellular signaling events, leading to cellular responses such as chemotaxis, degranulation, and the production of reactive oxygen species and pro-inflammatory cytokines.^[3]









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References

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